

Sinocrassoside C1 CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sinocrassoside C1

Cat. No.: B2428467

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Sinocrassoside C1: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise summary of the currently available technical data for **Sinocrassoside C1**, a flavonoid glycoside. While in-depth experimental data remains limited in the public domain, this guide consolidates the fundamental chemical properties of the compound.

Chemical and Physical Data

A critical first step in the evaluation of any novel compound is the characterization of its basic chemical and physical properties. This information is essential for sample procurement, experimental design, and data interpretation. The key identifiers and properties for **Sinocrassoside C1** are summarized below.

Parameter	Value	Source
CAS Number	909803-26-5	[1]
Molecular Formula	C ₂₇ H ₃₀ O ₁₆	[1][2]
Molecular Weight	610.5 g/mol	[1][2]
IUPAC Name	5,8-dihydroxy-2-(4-hydroxyphenyl)-3-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy-7-[(2S,3R,4R,5R,6S)-3,4,5-trihydroxy-6-methyloxan-2-yl]oxychromen-4-one	[2]
Purity	>98% (as per available commercial sources)	[2]

Experimental Protocols and Biological Activity

A comprehensive literature search did not yield specific experimental protocols for the extraction, isolation, or biological evaluation of **Sinocrassoside C1**. Similarly, detailed studies on its signaling pathways and mechanism of action are not currently available in the public scientific literature. The lack of published research in these areas presents a significant knowledge gap but also an opportunity for novel investigation into the potential pharmacological effects of this compound.

Future Directions

The structural features of **Sinocrassoside C1**, as a flavonoid glycoside, suggest potential for a range of biological activities, as this class of compounds is known for its diverse pharmacological properties. Future research should focus on:

- **Isolation and Purification:** Development of robust and scalable protocols for the isolation of **Sinocrassoside C1** from its natural sources.

- **In vitro Screening:** Evaluation of its bioactivity across a range of cell-based assays to identify potential therapeutic targets. This could include assays for anti-inflammatory, antioxidant, or anticancer activity.
- **Mechanism of Action Studies:** Following initial screening, elucidation of the underlying molecular mechanisms and signaling pathways through which **Sinocrassoside C1** exerts its effects.
- **In vivo Studies:** Assessment of the efficacy, safety, and pharmacokinetic profile of **Sinocrassoside C1** in relevant animal models.

Logical Workflow for Future Research



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Caption: Proposed workflow for the investigation of **Sinocrassoside C1**.

As new research on **Sinocrassoside C1** becomes available, this technical guide will be updated to reflect the latest findings.

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References

- 1. calpaclab.com [calpaclab.com]
- 2. biorlab.com [biorlab.com]

- To cite this document: BenchChem. [Sinocrassoside C1 CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2428467#sinocrassoside-c1-cas-number-and-molecular-weight]

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